

Synthesis and Characterization of Triciribine Phosphate- $^{13}\text{C},\text{d}_3$: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Triciribine phosphate- $^{13}\text{C},\text{d}_3$*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of the isotopically labeled active pharmaceutical ingredient, Triciribine Phosphate- $^{13}\text{C},\text{d}_3$. This document details the synthetic pathway, including the incorporation of stable isotopes, and outlines the analytical methods for structural confirmation and purity assessment. The information herein is intended to support research and development activities in the fields of oncology, virology, and drug metabolism.

Introduction

Triciribine, a tricyclic nucleoside, is a potent inhibitor of the serine/threonine kinase Akt (also known as Protein Kinase B). Its phosphorylated form, Triciribine Phosphate, is the active metabolite that disrupts the PI3K/Akt signaling pathway, which is frequently dysregulated in various cancers and viral diseases. The synthesis of isotopically labeled Triciribine Phosphate, specifically with ^{13}C and deuterium (d_3), provides a valuable tool for a range of biomedical research applications. These include, but are not limited to, quantitative bioanalysis using mass spectrometry (as an internal standard), in vivo metabolic stability studies, and mechanistic investigations of its interaction with the Akt kinase.

This guide will first present a detailed, multi-step synthetic protocol for Triciribine Phosphate- $^{13}\text{C},\text{d}_3$, followed by a summary of its characterization data in a tabular format for clarity. Finally, relevant biological and experimental workflows are visualized using Graphviz diagrams.

Synthesis of Triciribine Phosphate- $^{13}\text{C},\text{d}_3$

The synthesis of Triciribine Phosphate- $^{13}\text{C},\text{d}_3$ is a multi-step process that begins with the synthesis of isotopically labeled precursors, followed by the construction of the tricyclic nucleoside and subsequent phosphorylation.

Experimental Protocol: Synthesis of Triciribine- $^{13}\text{C},\text{d}_3$

Step 1: Synthesis of [5- ^{13}C]-D-Ribose

Commercially available D-Ribose is enzymatically converted to [5- ^{13}C]-D-Ribose. This process typically involves the use of a specific isomerase and a ^{13}C -labeled carbon source. The resulting labeled ribose is then purified by column chromatography.

Step 2: Synthesis of the Tricyclic Base with Deuterated Methyl Group

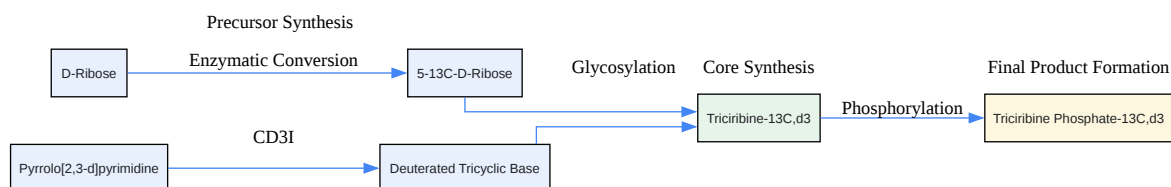
The synthesis of the deuterated tricyclic base starts from a suitable pyrrolo[2,3-d]pyrimidine derivative. The key step is the introduction of a trideuteromethyl group using a deuterated methylating agent, such as CD_3I or $(\text{CD}_3)_2\text{SO}_4$.

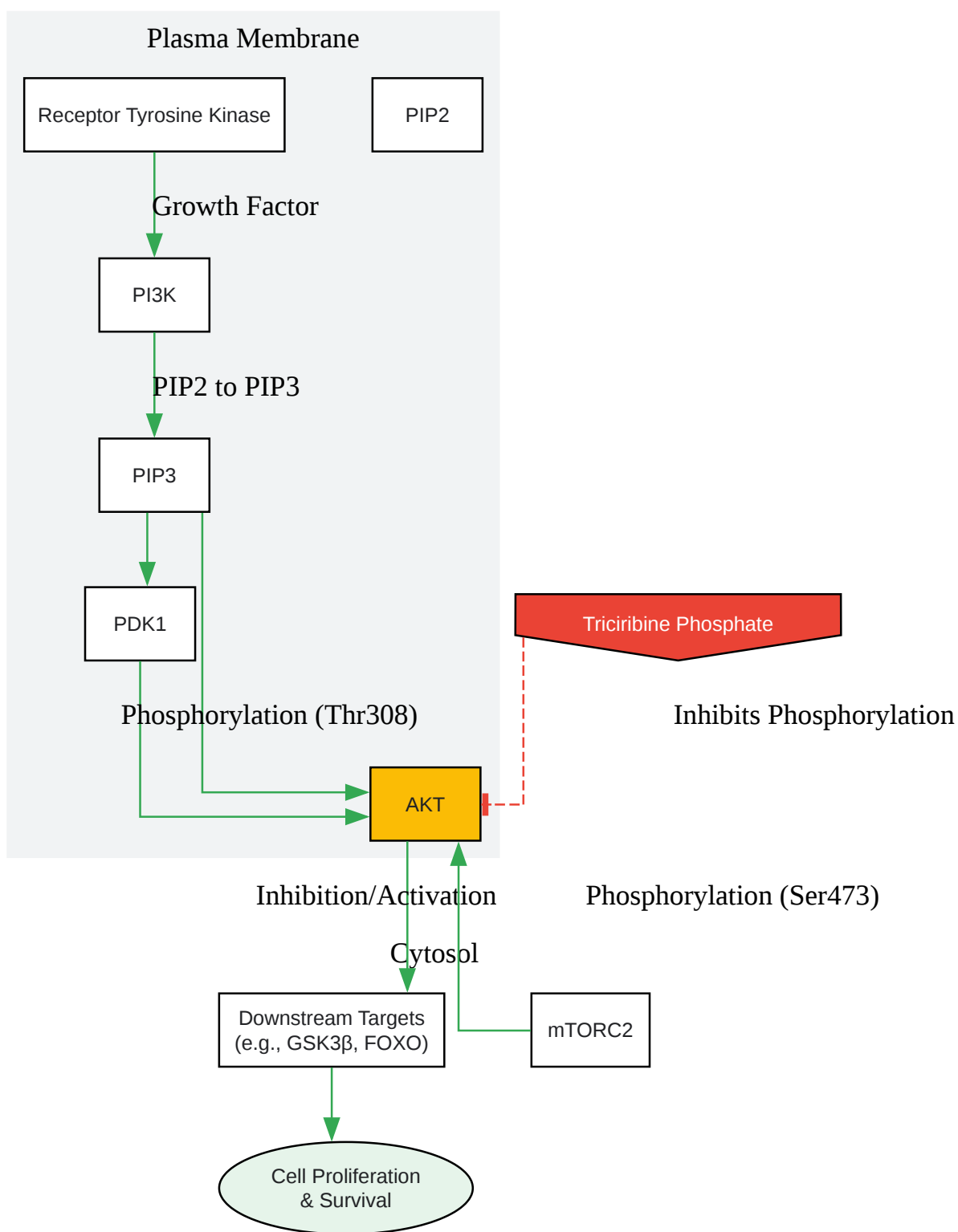
Step 3: Glycosylation to form Triciribine- $^{13}\text{C},\text{d}_3$

The [5- ^{13}C]-D-Ribose from Step 1 is first protected and then coupled with the deuterated tricyclic base from Step 2 using a Vorbrüggen glycosylation reaction. This is followed by deprotection to yield Triciribine- $^{13}\text{C},\text{d}_3$.

Step 4: Phosphorylation to form Triciribine Phosphate- $^{13}\text{C},\text{d}_3$

The final step involves the regioselective phosphorylation of the 5'-hydroxyl group of Triciribine- $^{13}\text{C},\text{d}_3$. This is achieved using a suitable phosphorylating agent, such as phosphorus oxychloride in trimethyl phosphate, followed by purification by ion-exchange chromatography.





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